

Molecular structure and bonding of 4-Methoxypentan-2-one

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Compound of Interest

Compound Name: 4-Methoxypentan-2-one

Cat. No.: B081126

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An In-depth Technical Guide on the Molecular Structure and Bonding of **4-Methoxypentan-2-one**

Abstract

This technical guide provides a comprehensive analysis of the molecular structure, bonding, and physicochemical properties of **4-Methoxypentan-2-one** (CAS No: 13122-52-6).^[1] This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis. It includes a summary of known data, proposed experimental protocols for synthesis and analysis, and detailed visualizations to illustrate molecular connectivity and analytical workflows.

Chemical Identity and Properties

4-Methoxypentan-2-one is a ketone with a methoxy group at the fourth carbon position. Its fundamental properties are crucial for understanding its reactivity and potential applications.

Table 1: Chemical Identifiers for **4-Methoxypentan-2-one**

Identifier	Value	Source
IUPAC Name	4-methoxypentan-2-one	PubChem[1]
Molecular Formula	C ₆ H ₁₂ O ₂	PubChem[1]
CAS Number	13122-52-6	PubChem[1]
Molecular Weight	116.16 g/mol	PubChem[1]
SMILES	CC(CC(=O)C)OC	PubChem[1]

| InChIKey | BNEZGZQZWFYHTI-UHFFFAOYSA-N | PubChem[1] |

Table 2: Computed Physicochemical Properties

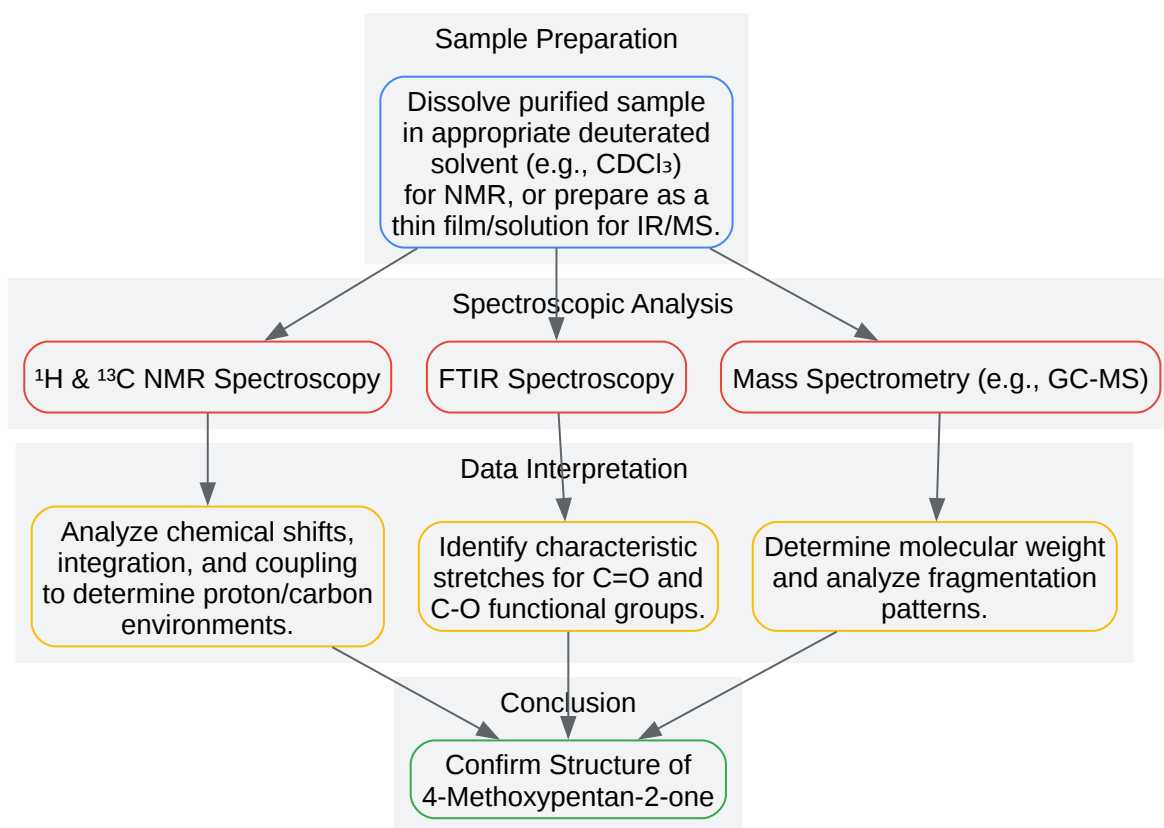
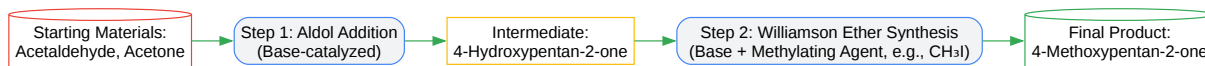
Property	Value	Source
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	116.083729621 Da	PubChem[1]
Topological Polar Surface Area	26.3 Å ²	PubChem[1]

| Heavy Atom Count | 8 | PubChem[1] |

Molecular Structure and Bonding

The structure of **4-Methoxypentan-2-one** consists of a five-carbon pentane backbone. A ketone functional group (a carbonyl C=O) is located at position 2, and a methoxy group (-OCH₃) is at position 4. The presence of two oxygen atoms makes the molecule polar. The carbonyl group and the ether oxygen are both hydrogen bond acceptors.[1] The molecule features three rotatable bonds, which contribute to its conformational flexibility.

The bonding within the molecule is primarily covalent. The C=O and C-O-C bonds introduce polarity. The carbonyl carbon is sp^2 hybridized, exhibiting trigonal planar geometry, while the ether oxygen and the other carbon atoms are sp^3 hybridized with tetrahedral geometry.



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References

- 1. 4-Methoxypentan-2-one | C₆H₁₂O₂ | CID 12723433 - PubChem [pubchem.ncbi.nlm.nih.gov]
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